

# FTIR Peaks of Carboxylic Acid Anhydrides

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

Get Quote

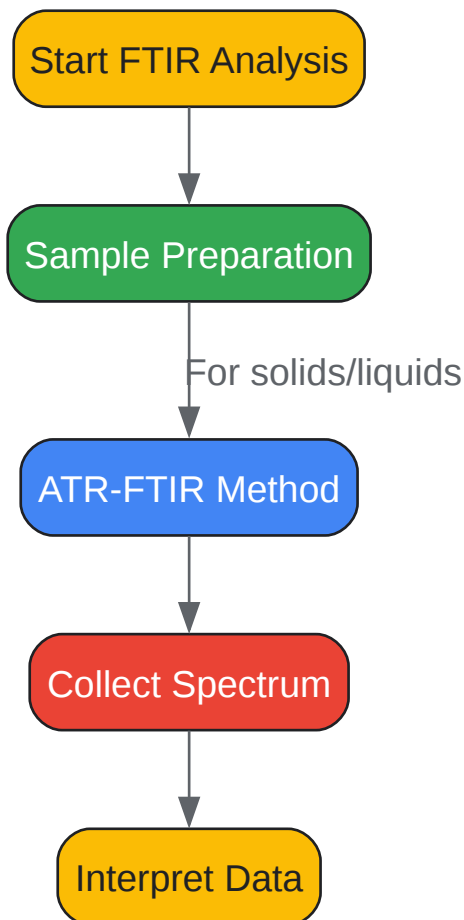
The table below summarizes the characteristic infrared absorption bands for different types of carboxylic acid anhydrides, based on established spectroscopic data. You should expect the FTIR spectrum of **suberic anhydride** (a saturated aliphatic anhydride) to align most closely with the profiles for "Open chain" or "Unconjugated 5-membered ring" anhydrides [1].

Anhydride Type	$\nu_{\text{ip}}(\text{C=O})_2$ Band ( $\text{cm}^{-1}$ )	$\nu_{\text{op}}(\text{C=O})_2$ Band ( $\text{cm}^{-1}$ )	Relative Band Intensity
Open chain saturated aliphatic	1815 – 1825	1745 – 1755	Stronger IR band for $\nu_{\text{ip}}(\text{C=O})_2$ [1]
Unconjugated 5-membered ring	1845 – 1870 (weak)	1775 – 1800 (strong)	Strong band for $\nu_{\text{op}}(\text{C=O})_2$ [1]
Conjugated 5-membered ring	1850 – 1860 (weak)	1760 – 1780 (strong)	Strong band for $\nu_{\text{op}}(\text{C=O})_2$ [1]

These two carbonyl stretches (symmetric and asymmetric) are the most distinctive feature of the anhydride functional group. The exact positions can shift slightly depending on the molecular environment, such as conjugation or ring strain [1].

## A Guide for Experimental Characterization

Without a published spectrum for **suberic anhydride**, you may need to characterize it experimentally. Here is a potential workflow and methodology.



[Click to download full resolution via product page](#)

## Sample Preparation and Instrumentation

- **Recommended Technique:** Use an **Attenuated Total Reflectance (ATR)** accessory. This method is dominant for analyzing solid materials as it requires little to no sample preparation—simply press the sample firmly onto the crystal window [2] [3].
- **Instrument Setup:** A standard FTIR spectrometer with an ATR attachment is suitable. Ensure the crystal (e.g., diamond, ZnSe) is appropriate for your sample. Collect a background spectrum with a clean crystal before analyzing your sample [2].

## Data Collection Parameters

- **Resolution:** Set between  $4\text{ cm}^{-1}$  and  $16\text{ cm}^{-1}$  [2].
- **Scans:** Co-add between 8 and 64 scans to improve the signal-to-noise ratio [2].
- **Spectral Range:** Ensure the instrument covers at least the mid-IR region ( $4000$  to  $500\text{ cm}^{-1}$ ) to capture the key functional group frequencies [2].

## Interpreting Your Spectrum

Once you have the interferogram, the instrument's software will use a **Fourier Transform** to convert it into a readable spectrum [4]. When analyzing your spectrum for **suberic anhydride**:

- **Identify the Carbonyl Doublet:** Look for the two strong C=O stretching bands in the regions outlined in the table above.
- **Check for Other Functional Groups:** Consult general IR correlation tables to identify absorptions for C-O-C stretches and other bonds present in your molecule [5].
- **Context from Literature:** A study on maleic anhydride-grafted polypropylene identified specific carbonyl peaks: a band at  $1792\text{ cm}^{-1}$  was assigned to a single grafted succinic anhydride unit, while a band at  $1784\text{ cm}^{-1}$  was attributed to interacting anhydride groups [6]. This demonstrates how molecular environment can fine-tune the exact absorption wavenumber.

## How to Proceed Further

To complete your comparative guide, I suggest you:

- **Consult Specialized Databases:** Search in scientific databases like **Reaxys** or **SciFinder** for "suberic anhydride FTIR" or its CAS Number (10521-06-9) [7]. These often contain curated spectral data.
- **Perform the Experiment:** If a reference spectrum is unavailable, characterizing a pure sample of **suberic anhydride** yourself will provide the most accurate and reliable data for your guide.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. [sciencedirect.com/science/article/pii/B9780125234757501753](https://www.sciencedirect.com/science/article/pii/B9780125234757501753) [sciencedirect.com]
2. IR Spectroscopy and FTIR Spectroscopy: How... | Technology Networks [technologynetworks.com]
3. [specac.com/theory-articles/introduction-to-atr-ftir-spectroscopy-part...](https://www.specac.com/theory-articles/introduction-to-atr-ftir-spectroscopy-part...) [specac.com]
4. Fourier-transform infrared spectroscopy - Wikipedia [en.wikipedia.org]
5. FTIR [terpconnect.umd.edu]
6. [sciencedirect.com/science/article/abs/pii/S0032386105009493](https://www.sciencedirect.com/science/article/abs/pii/S0032386105009493) [sciencedirect.com]
7. - Safety Suberic Sheet anhydride Data [chemicalbook.com]

To cite this document: Smolecule. [FTIR Peaks of Carboxylic Acid Anhydrides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1550345#suberic-anhydride-ftir-characterization>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)